

# crystal structure of $KCl_3$ polymorphs

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## Compound Focus: Potassium Chlorite

CAS No.: 14314-27-3

Cat. No.: S655170

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## Potassium Chlorate vs. $KCl_3$

The search for " $KCl_3$ " may be a confusion with the chemically stable and industrially significant compound **potassium chlorate**, which has the formula  $KClO_3$  [1] [2] [3].

- **Chemical Formula:**  $KClO_3$  indicates one potassium (K) atom, one chlorine (Cl) atom, and three oxygen (O) atoms.
- **Stability of  $KCl_3$ :** A compound with a formula of  $KCl_3$  would imply three chlorine atoms bonded to a single potassium atom. This is not a common or stable configuration under standard conditions. Potassium typically forms a +1 ion ( $K^+$ ), and chlorine forms a -1 ion ( $Cl^-$ ), leading to simple 1:1 ionic compounds like potassium chloride (KCl). A compound with a 1:3 ratio does not align with common oxidation states.

## Properties and Structure of Potassium Chlorate ( $KClO_3$ )

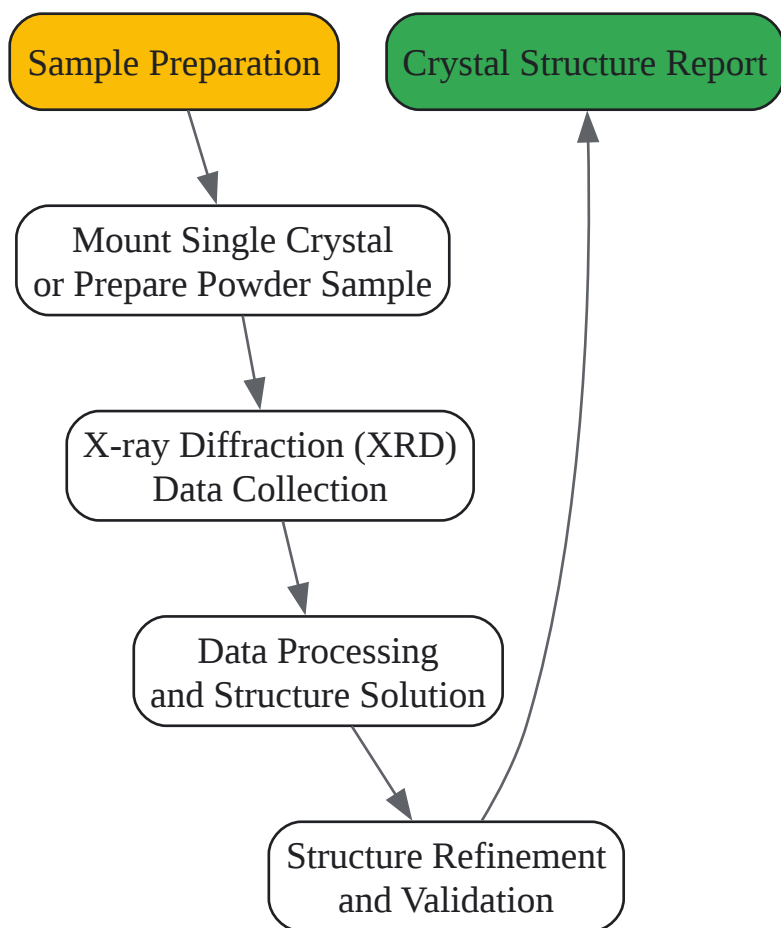
For reference, here are the key characteristics of potassium chlorate ( $KClO_3$ ).

Property	Description
Chemical Formula	$KClO_3$ [1] [2] [3]
Molar Mass	122.55 g/mol [1] [2]

Property	Description
Crystal System	Monoclinic [1] [2]
Density	2.32 g/cm <sup>3</sup> [1] [2]
Melting Point	356 °C [1] [2]
Appearance	White crystalline solid or powder [1] [2] [3]
Solubility in Water	Increases with temperature (e.g., 8.15 g/100 mL at 25°C) [1]
Primary Hazard	Strong oxidizing agent [1] [2] [3]

## Experimental Analysis of Crystal Structure

The crystal structure of a compound like  $\text{KClO}_3$  is typically determined using **X-ray diffraction (XRD)** techniques [4] [5]. The following workflow outlines a general experimental protocol for structure determination, applicable to various crystalline materials.



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*Experimental workflow for crystal structure determination via X-ray diffraction.*

- **Sample Preparation:** For the highest accuracy, a single, high-quality crystal is mounted on the diffractometer [5]. Powdered samples can also be used for phase identification and other analyses [5].
- **Data Collection:** The sample is exposed to a beam of X-rays. The resulting diffraction pattern is captured by a detector [5]. For example, one study used a "Saturn 944+ CCD detector on a Rigaku 007 HF+ rotating anode X-ray source" [5].
- **Data Processing:** Specialized software processes the raw diffraction data to determine the initial model of the crystal structure, including the arrangement of atoms within the unit cell [4] [5].
- **Structure Refinement:** The initial model is refined to best fit the experimental data, resulting in precise parameters for atomic positions, bond lengths, and bond angles [4].

## Suggested Research Directions

To find information on the structure of similar compounds, you can:

- **Search for established compounds** like **potassium chlorate (KClO<sub>3</sub>)** or **potassium chloride (KCl)**.
- **Consult specialized databases** such as the Inorganic Crystal Structure Database (ICSD) or the Cambridge Structural Database (CSD).
- **Review literature on related materials**, as the search results included studies on the structure of aqueous potassium chloride solutions and other complex crystals [4] [6].

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## References

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